

Commercial availability and suppliers of 3-Bromo-5-(difluoromethyl)pyridine

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Compound of Interest

Compound Name:	3-Bromo-5-(difluoromethyl)pyridine
Cat. No.:	B1330949

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In-Depth Technical Guide to 3-Bromo-5-(difluoromethyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-(difluoromethyl)pyridine**, a key building block in modern medicinal chemistry. Below you will find information on its commercial availability, key chemical and physical properties, and safety information. While a specific, detailed experimental protocol for the synthesis of **3-Bromo-5-(difluoromethyl)pyridine** is not readily available in public literature, this guide provides information on its commercial landscape, facilitating its procurement for research and development purposes.

Chemical Identity and Properties

Table 1: Chemical and Physical Properties of **3-Bromo-5-(difluoromethyl)pyridine**

Property	Value	Reference
CAS Number	114468-04-1	[1] [2]
Molecular Formula	C ₆ H ₄ BrF ₂ N	[1]
Molecular Weight	208.00 g/mol	[1]
IUPAC Name	3-bromo-5-(difluoromethyl)pyridine	[2]
SMILES	FC(C1=CN=CC(Br)=C1)F	[1]
InChI Key	YEIYXHOMHKPBGQ-UHFFFAOYSA-N	[2]
Physical Form	Solid	[2]
Storage Temperature	2-8°C	[1] [2]

Commercial Availability

3-Bromo-5-(difluoromethyl)pyridine is commercially available from a number of chemical suppliers, making it a readily accessible building block for synthetic chemistry. The purity of the commercially available compound is typically high, often 97% or greater.

Table 2: Selected Suppliers of **3-Bromo-5-(difluoromethyl)pyridine**

Supplier	Purity	CAS Number
BLD Pharm	95%	114468-04-1 [1]
Sigma-Aldrich (Leyan)	98%	114468-04-1 [2]
Research Scientific	97%	Not Specified [3]
MySkinRecipes	98%	114468-04-1 [4]

Researchers are advised to request certificates of analysis from suppliers to obtain lot-specific purity and analytical data.

Safety and Handling

3-Bromo-5-(difluoromethyl)pyridine is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Table 3: GHS Hazard Information for **3-Bromo-5-(difluoromethyl)pyridine**

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Data sourced from Sigma-Aldrich[2].

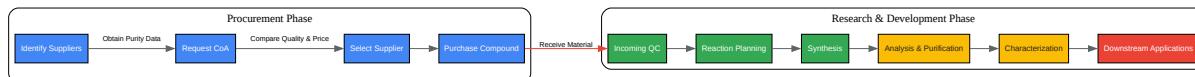
Synthetic Considerations

A detailed, publicly available, step-by-step experimental protocol for the synthesis of **3-Bromo-5-(difluoromethyl)pyridine** has not been identified in a review of common scientific databases and patent literature. The synthesis of related compounds, such as 3-Bromo-5-(trifluoromethyl)pyridine, has been described and can offer insights into potential synthetic strategies. For instance, the synthesis of 3-Bromo-5-(trifluoromethyl)pyridine has been achieved via the displacement of an iodide from an iodoiodopyridine using *in situ* generated (trifluoromethyl)copper.

Researchers requiring this compound are encouraged to procure it from commercial suppliers, which is often the most time and resource-efficient approach. For those interested in developing a synthetic route, a logical starting point would be the difluoromethylation of a suitable pyridine precursor.

Logical Workflow for Procurement and Use

For researchers and drug development professionals, the typical workflow for utilizing **3-Bromo-5-(difluoromethyl)pyridine** in a project is outlined below.



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Caption: Procurement and R&D workflow for **3-Bromo-5-(difluoromethyl)pyridine**.

This workflow highlights the critical step of verifying the quality of the procured material before its use in synthetic applications.

Expected Analytical Data

While specific spectra for **3-Bromo-5-(difluoromethyl)pyridine** are not readily available in public databases, one can anticipate the key features based on its structure.

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the pyridine ring and a characteristic triplet for the proton of the difluoromethyl group due to coupling with the two fluorine atoms.
- ¹³C NMR: The carbon NMR spectrum will display signals for the five carbons of the pyridine ring and a triplet for the carbon of the difluoromethyl group, again due to coupling with the fluorine atoms.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (208.00 g/mol), with a characteristic isotopic pattern due to the presence of a bromine atom.

Researchers are encouraged to perform their own analytical characterization upon receipt of the compound to confirm its identity and purity.

This technical guide serves as a foundational resource for professionals working with **3-Bromo-5-(difluoromethyl)pyridine**. By consolidating the available commercial and safety data, it aims to facilitate the efficient and safe use of this important chemical intermediate in research and development.

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References

- 1. 114468-04-1|3-Bromo-5-(difluoromethyl)pyridine|BLD Pharm [bldpharm.com]
- 2. 3-Bromo-5-(difluoromethyl)pyridine | 114468-04-1 [sigmaaldrich.com]
- 3. store.researchscientific.co.uk [store.researchscientific.co.uk]
- 4. myskinrecipes.com [myskinrecipes.com]
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